

An In-depth Technical Guide to the IUPAC Nomenclature of Substituted N-Sulfonylpyrroles

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Compound of Interest

Compound Name: 1-(4-Bromophenylsulfonyl)-1H-pyrrole

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the systematic International Union of Pure and Applied Chemistry (IUPAC) nomenclature for N-sulfonylpyrroles, a class of heterocyclic compounds of significant interest in medicinal chemistry and materials science. Adherence to systematic naming conventions is critical for unambiguous communication in research and development.

Core Principles of Nomenclature

The IUPAC nomenclature for substituted N-sulfonylpyrroles is based on the principles of substitutive nomenclature. The pyrrole ring is considered the parent hydride, and all attached groups, including the N-sulfonyl moiety, are treated as substituents.

Identification and Seniority of the Parent Structure

The parent structure is the pyrrole ring. Even when the substituent on the sulfonyl group is a larger or more complex aryl or alkyl chain, the heterocyclic ring takes precedence in naming. The accepted IUPAC name for the parent heterocycle is pyrrole.^[1]

Numbering of the Pyrrole Ring

The numbering of the pyrrole ring begins at the heteroatom (nitrogen), which is assigned position 1. The numbering then proceeds around the ring to give the substituents the lowest

possible locants. If there is a choice in numbering, priority is given to substituents in alphabetical order.

Naming the N-Sulfonyl Substituent

The sulfonyl group attached to the pyrrole nitrogen is named as a complex substituent. The name is constructed by citing the name of the organic group attached to the sulfur atom, followed by "sulfonyl." This entire group is then designated as a substituent at the N-1 position of the pyrrole ring.

For instance:

- If a phenyl group is attached to the sulfonyl moiety, the substituent is named phenylsulfonyl.
- If a tolyl (methylphenyl) group is attached, it is named (4-methylphenyl)sulfonyl or tosyl.
- If a methyl group is attached, it is named methylsulfonyl or mesyl.

The complete substituent name at the nitrogen atom is therefore written as 1-(R-sulfonyl), where R is the organic group.

Systematic Naming Procedure

The systematic IUPAC name for a substituted N-sulfonylpyrrole is assembled as follows:

- Identify the parent heterocycle: This is "pyrrole."
- Identify the N-sulfonyl substituent: Name it as "R-sulfonyl."
- Identify all other substituents on the carbon atoms of the pyrrole ring.
- Number the pyrrole ring: Start with N as 1, and number the carbons from 2 to 5 to give the lowest possible locants to the substituents.
- Alphabetize the substituents: List all substituents (including the N-sulfonyl group and any others on carbon atoms) in alphabetical order. The "R-sulfonyl" group is alphabetized under 'p' for phenylsulfonyl, 'm' for methylsulfonyl, etc.

- Construct the full name: Combine the locants, substituent names, and the parent name.

Example 1: Unsubstituted N-Phenylsulfonylpyrrole

- Parent: pyrrole
- N-substituent: phenylsulfonyl
- Full Name: 1-(Phenylsulfonyl)-1H-pyrrole (The 1H indicates the position of the indicated hydrogen in the pyrrole ring system before substitution).

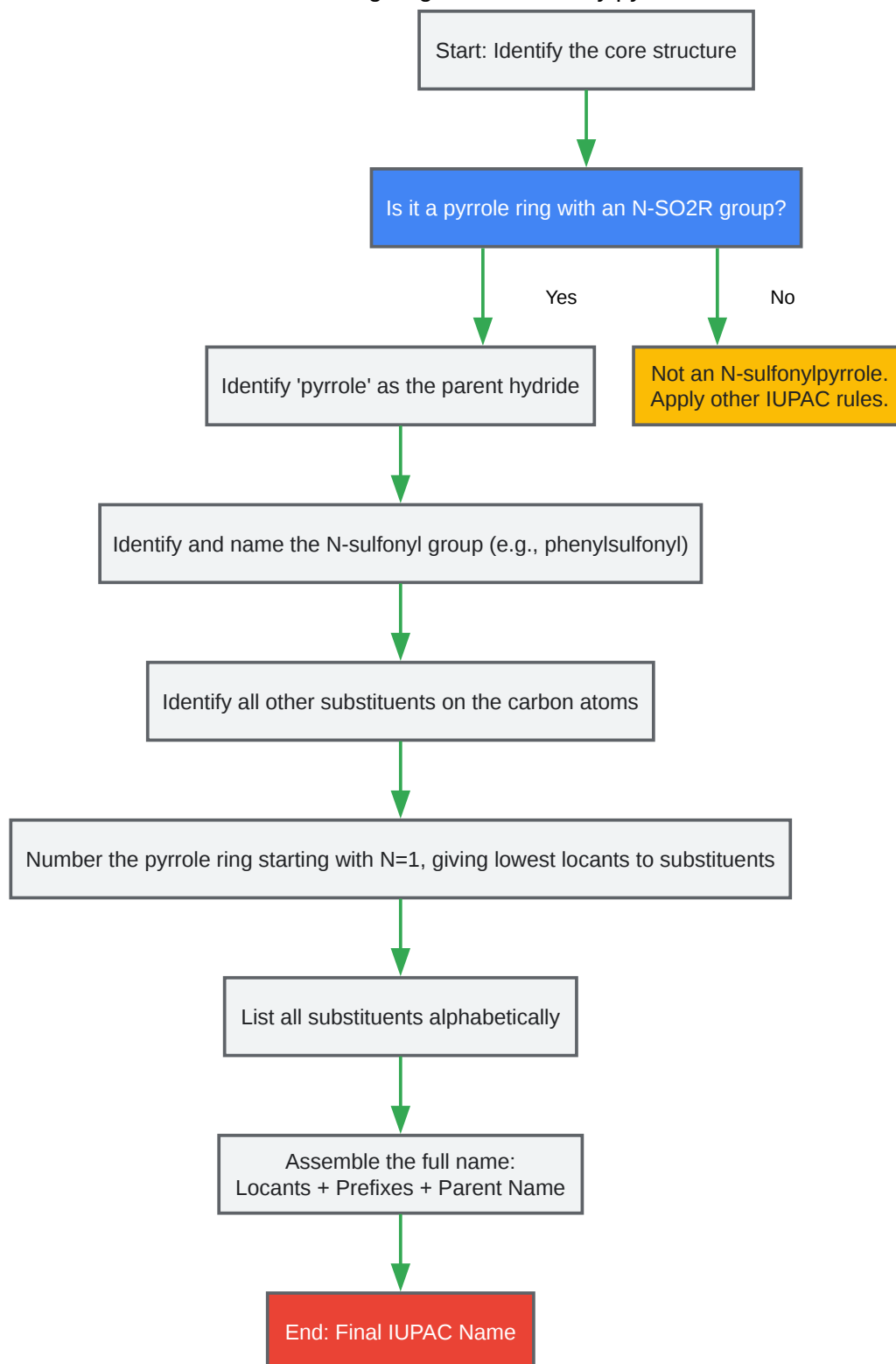
Example 2: A Substituted N-Tosylpyrrole

- Structure: A pyrrole ring with a (4-methylphenyl)sulfonyl group on the nitrogen, a bromo group at position 2, and an ethyl group at position 4.
- Parent: pyrrole
- Substituents:
 - 1-[(4-Methylphenyl)sulfonyl]
 - 2-Bromo
 - 4-Ethyl
- Alphabetical order: Bromo, Ethyl, (4-Methylphenyl)sulfonyl
- Full Name: 2-Bromo-4-ethyl-1-[(4-methylphenyl)sulfonyl]-1H-pyrrole

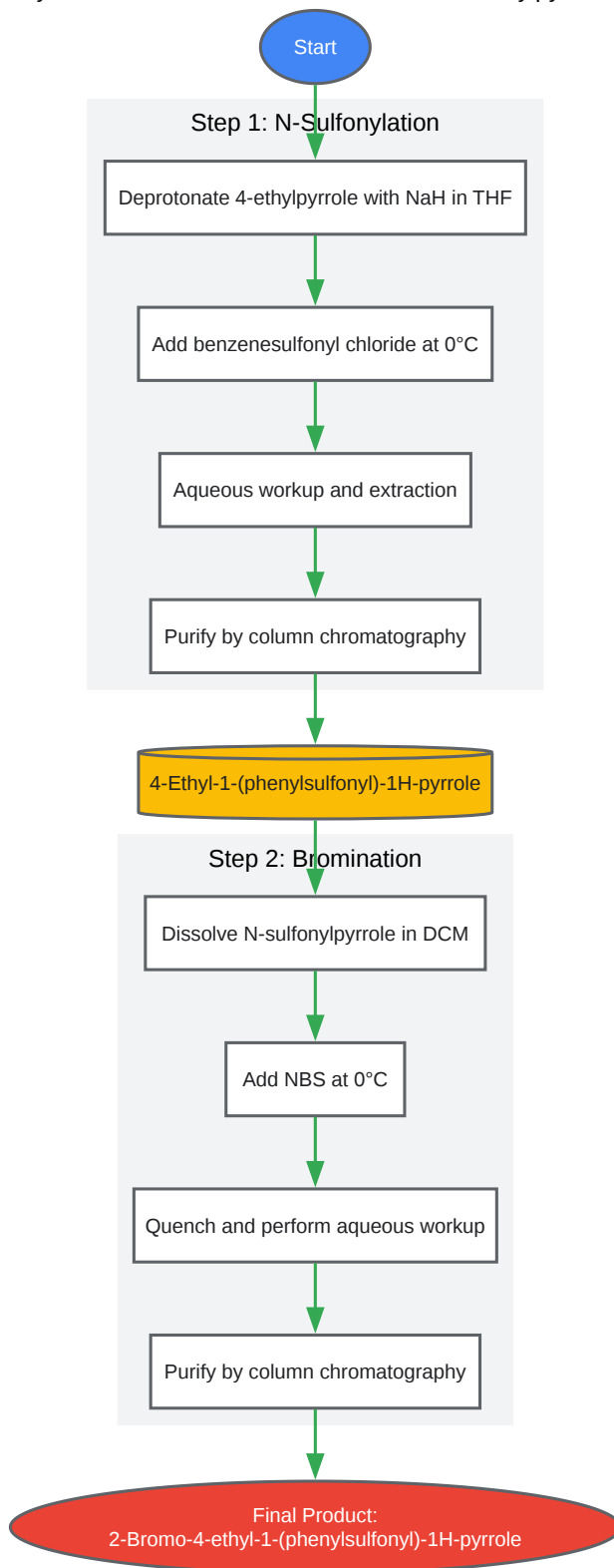
Logical Flow for IUPAC Nomenclature

The following diagram illustrates the decision-making process for naming substituted N-sulfonylpyrroles.

IUPAC Naming Logic for N-Sulfonylpyrroles



Synthesis Workflow for a Substituted N-Sulfonylpyrrole

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References

- 1. quora.com [quora.com]
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